Application Notes & Protocol: Laboratory Synthesis of 1-Cinnamoylpiperazine

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Compound of Interest

Compound Name:	*1-Cinnamoylpiperazine*
CAS No.:	*55486-27-6*
Cat. No.:	*B1353694*

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Abstract

This document provides a comprehensive, field-proven protocol for the synthesis of **1-cinnamoylpiperazine**, a valuable heterocyclic intermediate in drug discovery.[1] The synthesis is achieved through the acylation of piperazine with cinnamoyl chloride, a classic example of the Schotten-Baumann reaction.[2][3] This guide is designed for researchers, chemists, and drug development professionals, offering an in-depth explanation of the reaction mechanism, a detailed step-by-step laboratory procedure, critical safety considerations, and robust analytical methods for product characterization. The causality behind experimental choices is elucidated to ensure both reproducibility and a thorough understanding of the underlying chemical principles.

Introduction and Significance

Piperazine and its derivatives are foundational scaffolds in medicinal chemistry, present in a multitude of FDA-approved drugs targeting a wide array of conditions, particularly those affecting the central nervous system (CNS).[4][5][6] The piperazine ring's unique

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conformational flexibility and its two nitrogen atoms allow for diverse substitutions, enabling fine-tuning of a molecule's pharmacological and pharmacokinetic properties.[6]

1-Cinnamoylpiperazine (CAS No: 55486-27-6) serves as a key building block for creating more complex molecules with potential therapeutic applications, including antipsychotic, anti-inflammatory, and analgesic agents.[1][7] Its synthesis via the coupling of an amine and an acyl chloride is a fundamental transformation in organic chemistry.[8] The protocol detailed herein employs the Schotten-Baumann reaction conditions, which utilize a base to neutralize the acidic byproduct, driving the reaction to completion.[3][9]

Reaction Principle and Mechanism

The synthesis of **1-cinnamoylpiperazine** is achieved through the nucleophilic acyl substitution of cinnamoyl chloride with piperazine. This reaction is formally known as the Schotten-Baumann reaction.[2][8]

Mechanism:

- Nucleophilic Attack: The reaction initiates with the nucleophilic attack of a nitrogen atom from the piperazine ring on the electrophilic carbonyl carbon of cinnamoyl chloride. This forms a tetrahedral intermediate.
- Leaving Group Departure: The tetrahedral intermediate collapses, reforming the carbonyl double bond and expelling a chloride ion, the most favorable leaving group.
- Acid Neutralization: The reaction produces one equivalent of hydrochloric acid (HCl) as a byproduct. This acid readily protonates the basic nitrogen atoms of the unreacted piperazine or the product, forming an unreactive ammonium salt. To prevent this and drive the equilibrium towards the product, a stoichiometric amount of a base (in this protocol, triethylamine) is added to scavenge the HCl as it is formed.[9]

The overall transformation is a robust and high-yielding method for amide bond formation.[10]

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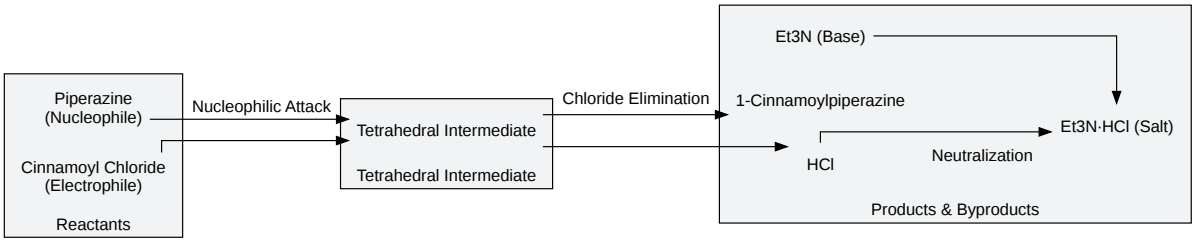


Figure 1: Schotten-Baumann Reaction Mechanism

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Caption: Figure 1: Schotten-Baumann Reaction Mechanism.

Health and Safety Precautions

This protocol involves hazardous materials. All operations must be conducted inside a certified chemical fume hood. Appropriate Personal Protective Equipment (PPE), including a flame-resistant lab coat, chemical splash goggles, and nitrile gloves, is mandatory.

- Cinnamoyl Chloride (CAS: 102-92-1): Corrosive. Causes severe skin burns and eye damage.[11] Reacts with moisture; handle under an inert atmosphere where possible. In case of fire, use carbon dioxide or dry chemical extinguishers.[11]
- Piperazine, Anhydrous (CAS: 110-85-0): Corrosive. Causes severe skin burns and eye damage. May cause an allergic skin reaction and respiratory irritation.[12]
- Triethylamine (TEA) (CAS: 121-44-8): Highly flammable liquid and vapor. Corrosive. Toxic if inhaled. Causes severe skin burns and eye damage.
- Dichloromethane (DCM) (CAS: 75-09-2): Volatile. Suspected of causing cancer. May cause drowsiness or dizziness. Handle with care and ensure adequate ventilation.

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Ensure that eyewash stations and safety showers are readily accessible.[11][13] Dispose of all chemical waste according to institutional and local regulations.

Detailed Synthesis Protocol

Materials and Equipment

Reagent/Material	CAS Number	Molecular Wt. (g/mol)	Moles (mmol)	Equiv.	Amount
Piperazine	110-85-0	86.14	58.0	2.5	5.0 g
Cinnamoyl Chloride	102-92-1	166.60	23.2	1.0	3.86 g
Triethylamine (TEA)	121-44-8	101.19	25.5	1.1	3.55 mL
Dichloromethane (DCM)	75-09-2	84.93	-	-	150 mL
Deionized Water	7732-18-5	18.02	-	-	As needed
Brine (Saturated NaCl)	7647-14-5	58.44	-	-	As needed
Sodium Sulfate (anhydrous)	7757-82-6	142.04	-	-	As needed
Product (Theoretical)	55486-27-6	216.28	23.2	1.0	5.02 g

Equipment:

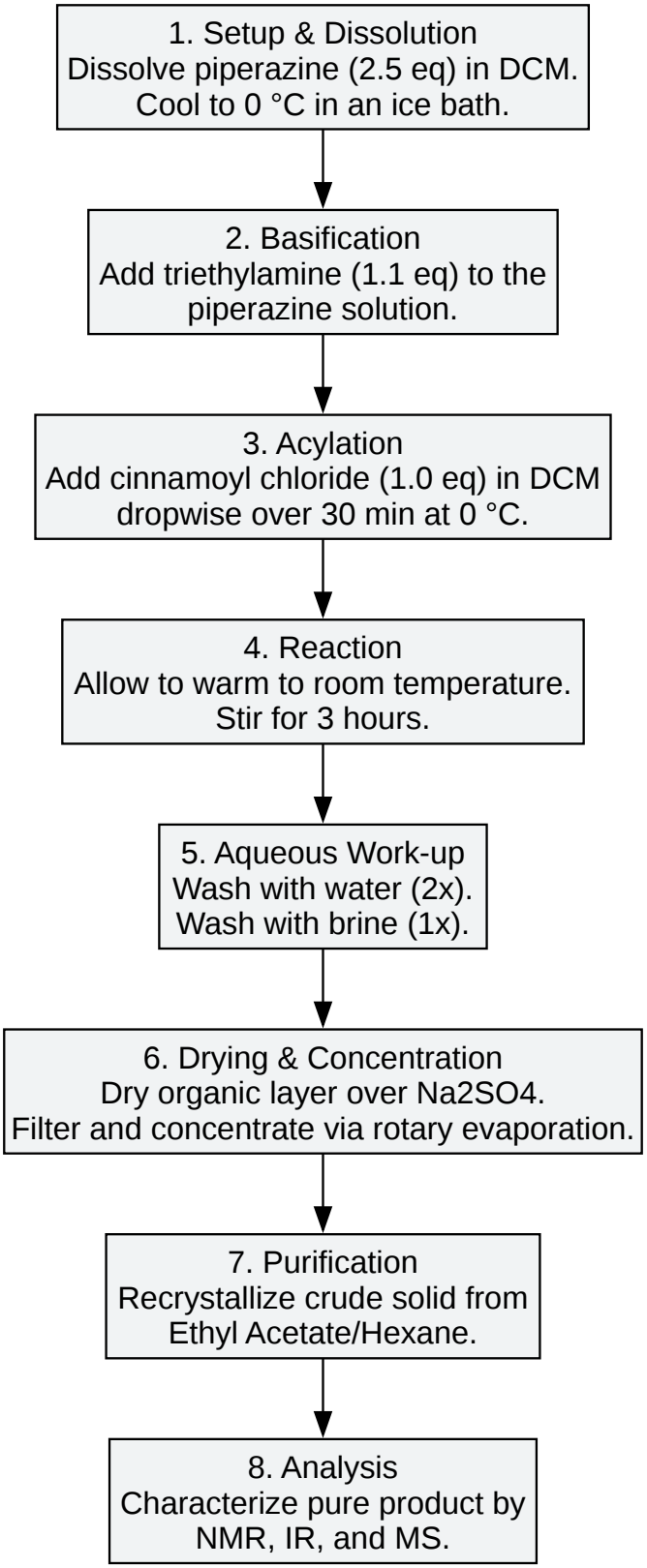
- 250 mL two-neck round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel

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- Ice/water bath
- Separatory funnel (500 mL)
- Rotary evaporator
- Glass fritted funnel for filtration
- Standard laboratory glassware

Experimental Workflow

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Caption: Figure 2: Experimental workflow for **1-cinnamoylpiperazine** synthesis.

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Step-by-Step Procedure

- Reaction Setup: To a 250 mL two-neck round-bottom flask equipped with a magnetic stir bar, add piperazine (5.0 g, 58.0 mmol). Add 100 mL of dichloromethane (DCM) and stir until the piperazine is fully dissolved.
    - Causality Note: A molar excess of piperazine is used to favor the formation of the mono-acylated product and minimize the formation of the bis-acylated byproduct.
- Cooling and Basification: Place the flask in an ice/water bath and cool the solution to 0 °C. Once cooled, add triethylamine (3.55 mL, 25.5 mmol) to the stirring solution.
- Addition of Acyl Chloride: In a separate beaker, dissolve cinnamoyl chloride (3.86 g, 23.2 mmol) in 50 mL of DCM. Transfer this solution to a dropping funnel. Add the cinnamoyl chloride solution dropwise to the cold piperazine solution over a period of 30 minutes. Maintain the internal temperature below 5 °C during the addition.
    - Causality Note: The reaction is exothermic. Slow, dropwise addition at low temperature is critical to control the reaction rate, prevent side reactions, and ensure safety.[10]
- Reaction Progression: After the addition is complete, remove the ice bath and allow the reaction mixture to slowly warm to room temperature. Let the reaction stir for an additional 3 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) if desired.
- Aqueous Work-up: Transfer the reaction mixture to a 500 mL separatory funnel. Wash the organic layer sequentially with 100 mL of deionized water (twice) and then with 100 mL of brine (saturated NaCl solution).
    - Causality Note: The water wash removes the triethylamine hydrochloride salt and any unreacted piperazine. The brine wash removes residual water from the organic layer.
- Drying and Solvent Removal: Drain the organic layer into an Erlenmeyer flask and dry it over anhydrous sodium sulfate. Swirl for 5-10 minutes. Filter the mixture through a fritted funnel to remove the drying agent.[14] Concentrate the filtrate under reduced pressure using a rotary evaporator to yield a crude solid.

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- Purification: Purify the crude product by recrystallization. Dissolve the solid in a minimal amount of hot ethyl acetate and add hexanes dropwise until the solution becomes cloudy. Allow the solution to cool slowly to room temperature and then place it in an ice bath to maximize crystal formation.

- Isolation: Collect the pure white crystals by vacuum filtration, wash with a small amount of cold hexanes, and dry under high vacuum.[14] A typical yield is 75-85%.

Product Characterization

The identity and purity of the synthesized **1-cinnamoylpiperazine** should be confirmed using standard analytical techniques.[15][16]

Technique	Expected Results
Appearance	White to off-white crystalline solid
^{1}H NMR (500 MHz, $CDCl_3$)	δ (ppm): 7.70 (d, 1H, vinyl), 7.55 (m, 2H, Ar-H), 7.40 (m, 3H, Ar-H), 6.95 (d, 1H, vinyl), 3.80 (br s, 4H, piperazine-H), 2.95 (br s, 4H, piperazine-H), 1.60 (br s, 1H, N-H)
^{13}C NMR (125 MHz, $CDCl_3$)	δ (ppm): 165.8 (C=O), 143.0 (vinyl-CH), 134.5 (Ar-C), 129.8 (Ar-CH), 128.9 (Ar-CH), 127.9 (Ar-CH), 119.5 (vinyl-CH), 46.0 (piperazine-CH_2), 44.5 (piperazine-CH_2)
FT-IR (KBr, cm^{-1})	~3300 (N-H stretch), ~3050 (Ar C-H stretch), ~1650 (Amide C=O stretch, "Amide I band"), ~1610 (C=C stretch), ~1450 (C-N stretch)
Mass Spec. (ESI+)	Calculated for $C_{13}H_{16}N_2O$ $[M+H]^+$: 217.1335; Found: 217.1338

Note: NMR chemical shifts are predictive and may vary slightly based on solvent and concentration. The broad signals for piperazine protons are due to ring conformational exchange and nitrogen inversion.

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Troubleshooting and Field Insights

- Low Yield:
  - Cause: Incomplete reaction or loss during work-up/recrystallization.
  - Solution: Ensure all cinnamoyl chloride has reacted by extending the reaction time. During recrystallization, use a minimal amount of hot solvent and ensure slow cooling to maximize crystal recovery.
- Formation of Bis-Acylated Byproduct:
  - Cause: Insufficient excess of piperazine or too rapid addition of cinnamoyl chloride. The second nitrogen atom of the desired product can react with another molecule of cinnamoyl chloride.
  - Solution: Maintain at least a 2.5-fold excess of piperazine. Add the acyl chloride solution slowly at 0 °C. The byproduct can typically be removed during recrystallization due to differences in polarity and solubility.
- Product is an Oil or Gummy Solid:
  - Cause: Presence of impurities or residual solvent.
  - Solution: Ensure the product is completely dry after rotary evaporation. If recrystallization fails, consider purification by column chromatography on silica gel using a gradient of ethyl acetate in hexanes.

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